

"thermodynamic properties of 1,3-Butanediol diacetate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Butanediol diacetate

Cat. No.: B073191

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An In-depth Technical Guide to the Thermodynamic Properties of **1,3-Butanediol Diacetate**

Introduction

1,3-Butanediol diacetate (CAS No: 1117-31-3) is an organic ester with the molecular formula $C_8H_{14}O_4$.^{[1][2][3]} This document provides a comprehensive overview of its key thermodynamic and physical properties, intended for researchers, scientists, and professionals in drug development and chemical engineering. The information is presented with a focus on quantitative data, experimental methodologies, and the logical relationships between different properties.

Physicochemical Properties

A summary of the fundamental physicochemical properties of **1,3-Butanediol diacetate** is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₄	[1][2][3]
Molar Mass	174.19 g/mol	[1][2][3]
Density	1.028 g/cm ³	[3][4]
1.02800 @ 25.00 °C	[5]	
Refractive Index	1.4180	[3][4]
1.41990 @ 20.00 °C	[5]	
Octanol/Water Partition Coefficient (logP)	1.31	[3]
0.710 (estimated)	[5]	
Water Solubility	4438 mg/L @ 25 °C (estimated)	[5]

Thermodynamic Properties

The thermodynamic data for **1,3-Butanediol diacetate** is crucial for understanding its behavior in various processes.

Property	Value	Conditions	Source
Boiling Point	97-99 °C	at 8 mmHg	[3][4]
228.76 °C	at 760 mmHg (estimated)	[5]	
371.2 K (98.05 °C)	at 0.01 bar	[6]	
Vapor Pressure	16.61 Pa	at 20 °C	[3][4]
0.100 mmHg	at 25 °C (estimated)	[5]	
Flash Point	85 °C	[3][4]	
185.00 °F	TCC	[5]	
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-453.80 kJ/mol	[1]	

Experimental Protocols

While specific experimental details for the determination of all thermodynamic properties of **1,3-Butanediol diacetate** are not extensively published in a single source, the following methodologies represent standard approaches for esters and similar organic compounds.

Vapor Pressure Determination

The vapor pressure of a compound like **1,3-Butanediol diacetate** can be measured using an inclined-piston or a twin ebulliometric apparatus.[7] The Knudsen effusion method is another technique suitable for determining vapor pressure.[8]

General Ebulliometric Procedure:

- **Sample Preparation:** A high-purity sample of **1,3-Butanediol diacetate** is placed in the ebulliometer.
- **Pressure Control:** The system pressure is controlled and measured with a high-precision pressure transducer.

- **Temperature Measurement:** The boiling temperature of the sample is measured at the established pressure. The temperature is typically measured with a platinum resistance thermometer.
- **Data Collection:** A series of boiling temperatures are recorded at different pressures.
- **Data Analysis:** The collected data is then fitted to a vapor pressure equation, such as the Wagner-type equation, to model the temperature dependence of vapor pressure.[7]

Heat Capacity Measurement

Differential Scanning Calorimetry (DSC) is a common method for measuring the heat capacity of liquids.[7]

General DSC Procedure:

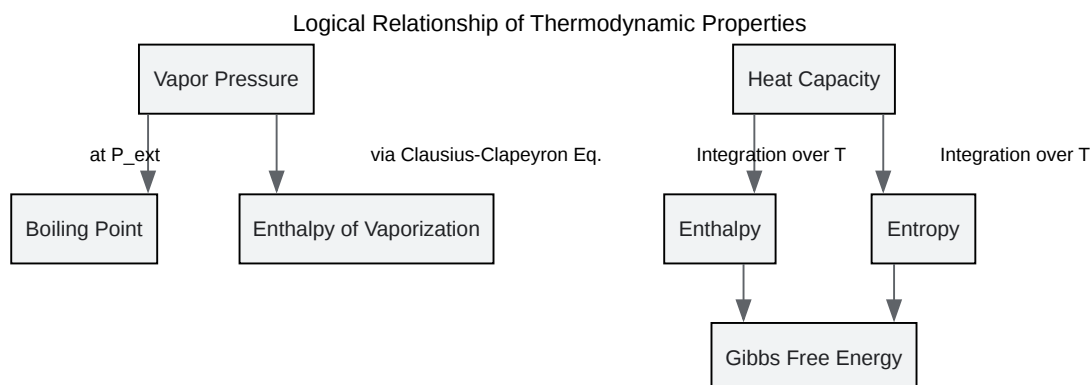
- **Sample Preparation:** A known mass of **1,3-Butanediol diacetate** is hermetically sealed in a DSC pan. An empty sealed pan is used as a reference.
- **Calibration:** The DSC instrument is calibrated for temperature and heat flow using standard materials.
- **Measurement:** The sample and reference pans are subjected to a controlled temperature program (e.g., heating at a constant rate). The difference in heat flow to the sample and reference is measured.
- **Data Analysis:** The heat capacity is calculated from the differential heat flow, the heating rate, and the sample mass.

Enthalpy of Vaporization Determination

The enthalpy of vaporization can be determined from vapor pressure data using the Clausius-Clapeyron equation. It can also be measured directly using calorimetry.

Logical Relationships and Workflows

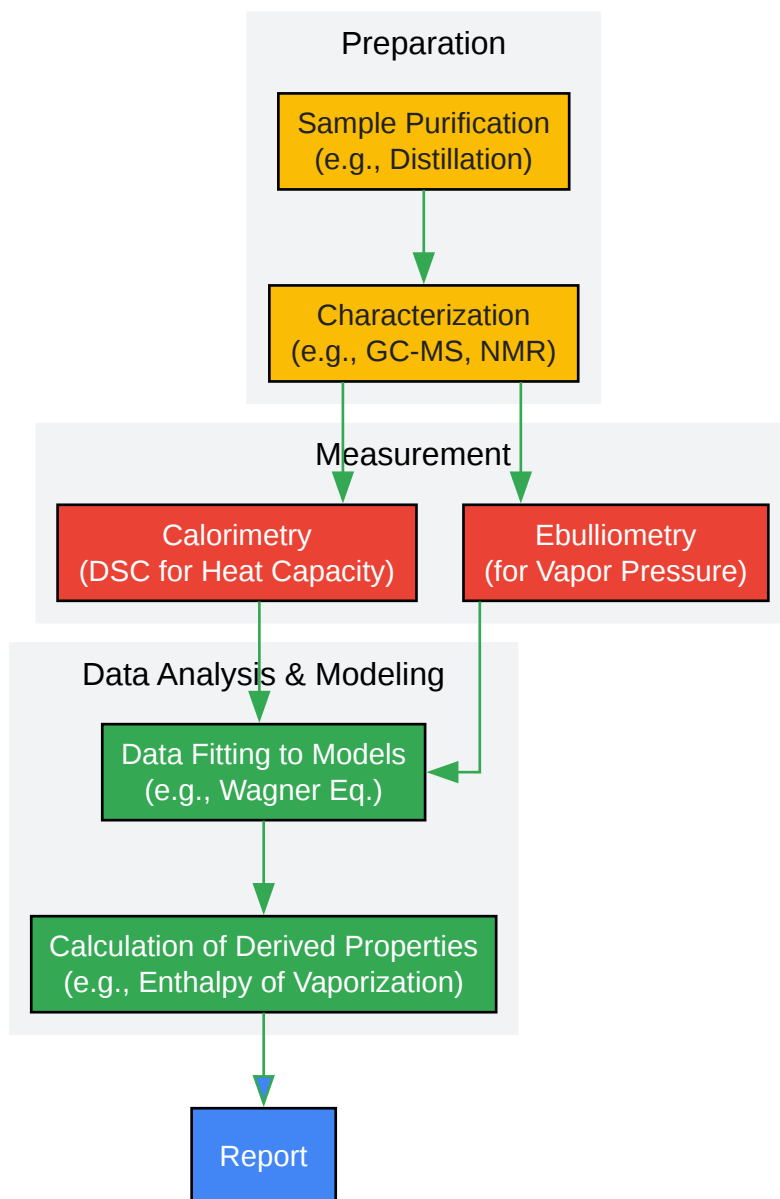
The following diagrams illustrate the relationships between key thermodynamic properties and a general workflow for their experimental determination.



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Caption: Relationship between key thermodynamic properties.

General Experimental Workflow for Thermodynamic Properties



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Caption: Workflow for thermodynamic property determination.

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- To cite this document: BenchChem. ["thermodynamic properties of 1,3-Butanediol diacetate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073191#thermodynamic-properties-of-1-3-butanediol-diacetate]

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